

# Personal protective equipment for handling 2-Amino-4,6-dichlorotriazine

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## Compound of Interest

Compound Name: 2-Amino-4,6-dichlorotriazine

Cat. No.: B014056

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## Essential Safety and Handling Guide for 2-Amino-4,6-dichlorotriazine

This guide provides comprehensive safety, handling, and disposal procedures for **2-Amino-4,6-dichlorotriazine** (CAS No. 933-20-0), tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is critical to ensure personal safety and regulatory compliance in the laboratory.

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Amino-4,6-dichlorotriazine** is a hazardous substance that requires stringent safety measures. It is harmful if swallowed, inhaled, or comes into contact with skin, and can cause serious eye, skin, and respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

### Engineering Controls:

- Always handle this chemical within a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[5\]](#)[\[6\]](#)

Required Personal Protective Equipment: A summary of the necessary PPE is provided below.

PPE Category	Specification	Rationale
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask).[5][7][8]	To prevent inhalation of harmful dust and aerosols.[2]
Eye and Face Protection	Chemical safety goggles or face shield compliant with OSHA 29 CFR 1910.133 or European Standard EN166.[1][5][7]	To protect against splashes and airborne particles causing serious eye irritation.[2]
Hand Protection	Compatible, chemical-resistant gloves (e.g., nitrile rubber).[1][8]	To prevent skin contact, which can cause irritation and absorption of the harmful substance.[2]
Body Protection	Laboratory coat and suitable protective clothing.[1][2]	To protect skin from accidental contact. Contaminated clothing should be removed immediately and washed before reuse.[1][2]

## Safe Handling and Storage Protocols

Proper handling and storage are crucial to prevent accidents and maintain the chemical's stability.

### Handling Procedures:

- Preparation: Before handling, ensure all required PPE is correctly worn and the chemical fume hood is functioning properly.
- Dispensing: Avoid the formation and dispersion of dust and aerosols.[2]

- General Hygiene: Wash hands and any exposed skin thoroughly after handling.[1][2] Do not eat, drink, or smoke in the work area.[2]
- Avoid Contamination: Keep the container tightly closed when not in use.[2]

#### Storage Conditions:

- Store in a tightly sealed, closed vessel in a refrigerated and locked-up area.[1][2][4]
- Recommended storage is in a freezer at -20°C under an inert atmosphere.[1][2][3]
- Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[1][2][6]
- Incompatible Materials: Avoid storage with strong oxidizing agents.[1][5]

## Emergency and First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, ensuring to lift the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. <a href="#">[1]</a>
Skin Contact	Immediately remove all contaminated clothing and shoes. Wash the affected skin area with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention. <a href="#">[1]</a>
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[6]</a>
Ingestion	Wash out the mouth with plenty of water for at least 15 minutes. Do NOT induce vomiting. Seek immediate medical attention. <a href="#">[1]</a>

## Disposal Plan

Proper disposal is essential to prevent environmental contamination and comply with regulations.

### Spill Cleanup:

- Wear full personal protective equipment as detailed in Section 1.
- For small spills, mix the material with sand or another inert absorbent material.[\[1\]](#)
- Carefully sweep up the mixture and place it into a suitable, sealed, and clearly labeled container for chemical waste disposal.[\[1\]](#)[\[6\]](#)
- Do not allow the chemical or cleanup materials to enter drains or water courses.[\[1\]](#)

## Waste Disposal:

- Dispose of waste material and empty containers through a licensed and approved waste disposal company.[2]
- All disposal activities must be in strict accordance with local, state, and federal environmental regulations.[2]

## Chemical and Physical Properties

Property	Value
Molecular Formula	C <sub>3</sub> H <sub>2</sub> Cl <sub>2</sub> N <sub>4</sub> [1]
Molecular Weight	164.98 g/mol [1][7]
Appearance	White to off-white crystalline solid/powder.[3]
Melting Point	239-242 °C[1]
Boiling Point	428.8 ± 28.0 °C at 760 mmHg[1]
Storage Temperature	-20°C[1][2][3]

## Hazard and Precautionary Statements

The following tables summarize the GHS hazard and precautionary statements associated with **2-Amino-4,6-dichlorotriazine**.[2][7]

## Hazard Statements (H-Codes):

Code	Statement
H302	Harmful if swallowed.
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.

## Precautionary Statements (P-Codes):

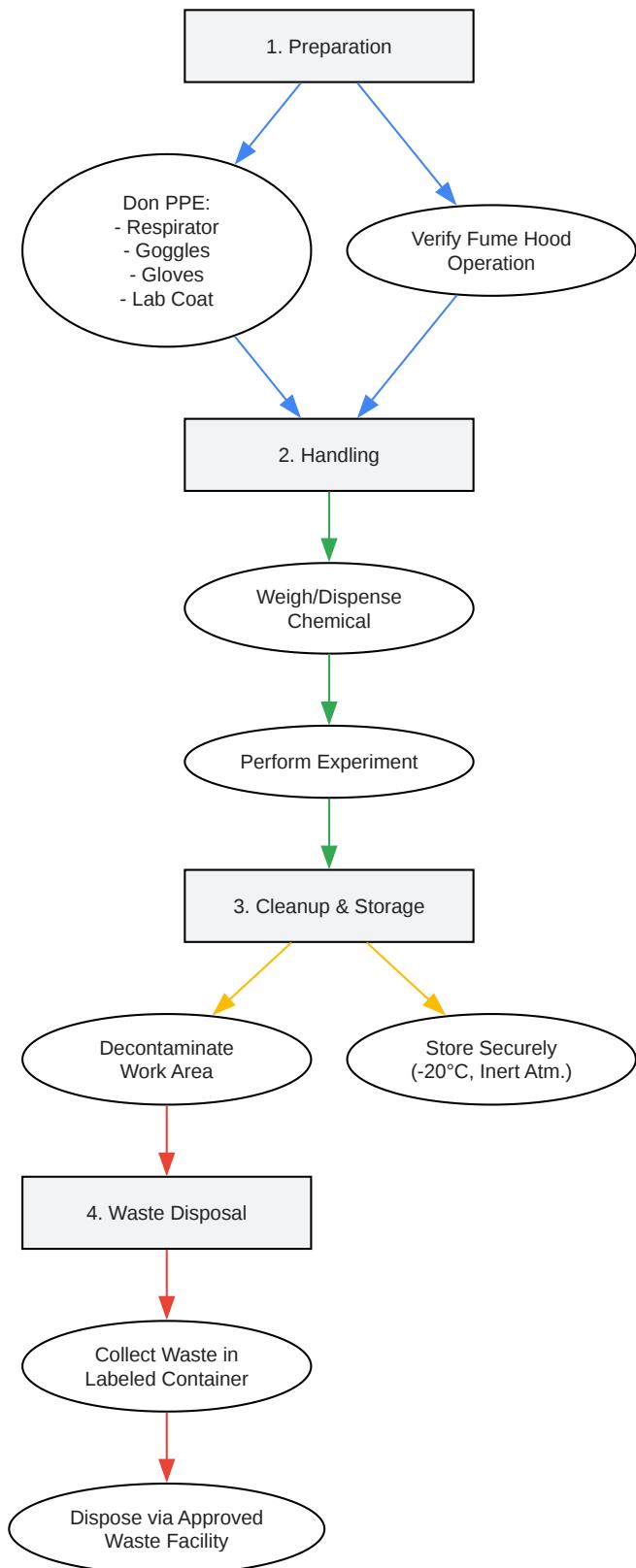
Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
P302+P352	IF ON SKIN: Wash with plenty of water.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

## Experimental Protocol: Synthesis

General Procedure for the Synthesis of 2-amino-4,6-dichloro-s-triazine from Cyanuric Chloride: A solution of ammonium hydroxide (equimolar amount) is added dropwise to a solution of cyanuric chloride (1 equivalent, e.g., 2.16 g, 11.69 mmol) in anhydrous dichloromethane (10 mL) while stirring. After the reaction is complete, the mixture is purified using flash column chromatography with an eluent of ethyl acetate/dichloromethane (8:2, v/v) to yield the 2-amino-4,6-dichloro-s-triazine product.<sup>[9]</sup>

## Workflow Visualization

The following diagram illustrates the standard operational workflow for safely handling **2-Amino-4,6-dichlorotriazine**.



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Caption: Safe handling workflow for **2-Amino-4,6-dichlorotriazine** from preparation to disposal.

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